

Application Note & Protocol: Synthesis and Qualification of Azelastine N-oxide Reference Standard

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Compound of Interest

Compound Name: *Azelastine N-oxide*

CAS No.: 640279-88-5

Cat. No.: B600784

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Abstract

Azelastine, a potent second-generation antihistamine, is widely used for the management of allergic rhinitis and conjunctivitis.[1][2] Its mechanism of action involves not only potent H1-receptor antagonism but also mast cell stabilization and anti-inflammatory effects.[2][3] During its metabolism and under oxidative stress conditions, Azelastine can be converted to **Azelastine N-oxide**, a primary oxidative metabolite and a critical process-related impurity.[4][5] The accurate detection and quantification of this impurity are mandated by regulatory bodies such as the FDA and EMA to ensure the safety, efficacy, and quality of the final drug product.[6][7] This application note provides a detailed, field-proven protocol for the chemical synthesis, purification, and characterization of **Azelastine N-oxide** for use as a highly purified reference standard. The protocol is designed for researchers, analytical scientists, and drug development professionals involved in the quality control of Azelastine Active Pharmaceutical Ingredient (API) and its formulations.[8][9]

Introduction: The Rationale for a Qualified Reference Standard

In pharmaceutical development, a reference standard is a highly purified and well-characterized compound used as a benchmark for identity, purity, quality, and potency.^[10] For impurities, these standards are indispensable for the validation of analytical methods capable of detecting and quantifying unwanted substances, even at trace levels.^[6]

Azelastine N-oxide is formed by the oxidation of the tertiary amine nitrogen within the azepane ring of the parent molecule.^[4] This transformation introduces a new chiral center, and since Azelastine is a racemic mixture, the N-oxidation results in the formation of a mixture of diastereomers.^[4] A robust and well-characterized reference standard of **Azelastine N-oxide** is therefore essential for:

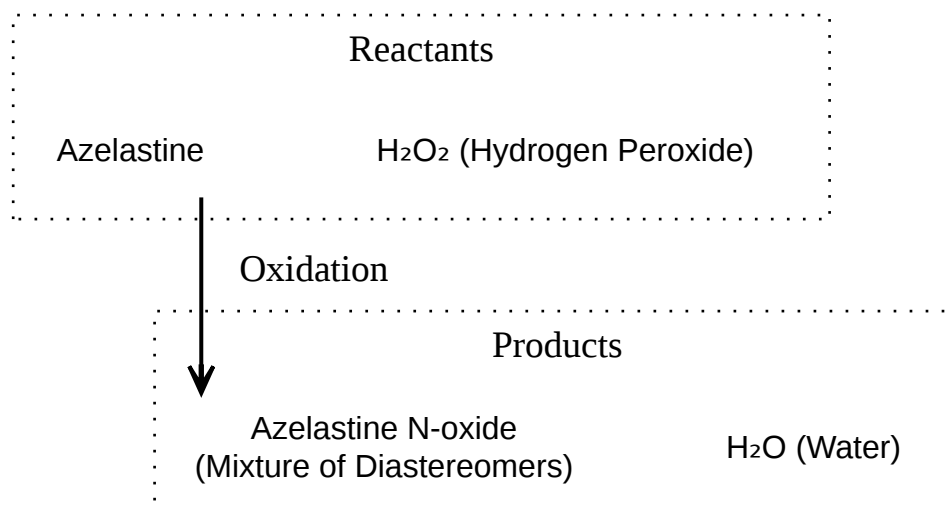
- Method Development & Validation: Establishing the specificity, linearity, and accuracy of chromatographic methods (e.g., HPLC, UPLC) for impurity profiling.
- Quality Control (QC): Routine testing of Azelastine API and finished drug products to ensure they meet the stringent purity specifications set by pharmacopeias.
- Forced Degradation Studies: Understanding the degradation pathways of Azelastine under oxidative stress conditions.^[4]

This document outlines a reliable synthetic route using a common and effective oxidizing agent, followed by a comprehensive characterization workflow to qualify the resulting material as a reference standard.

Chemistry of N-Oxidation

The synthesis of **Azelastine N-oxide** is achieved through the direct oxidation of the nucleophilic tertiary nitrogen atom in the azepane moiety of Azelastine. This reaction is typically performed using a peroxy acid, such as hydrogen peroxide (H₂O₂) or meta-chloroperoxybenzoic acid (m-CPBA).^{[4][5][11]} These reagents are chosen for their efficacy in converting tertiary amines to their corresponding N-oxides under mild conditions.

The reaction proceeds via a concerted mechanism where the oxygen atom of the peroxide is transferred to the nitrogen atom. The choice of hydrogen peroxide in this protocol is based on its common application for this specific synthesis and its environmentally benign byproduct (water).^{[5][12]}



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Caption: Chemical transformation of Azelastine to **Azelastine N-oxide**.

Detailed Experimental Protocol

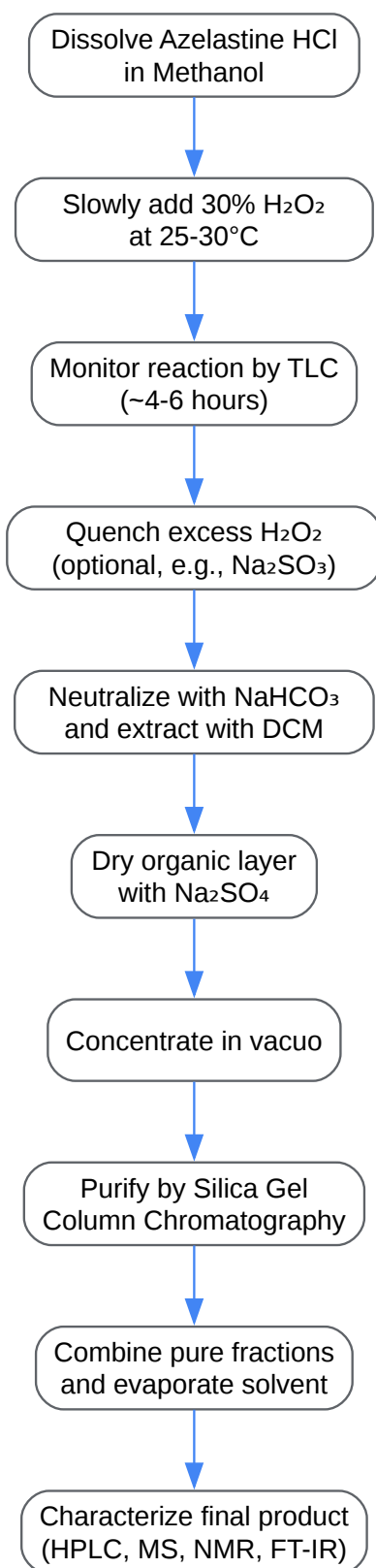
This protocol describes the synthesis of **Azelastine N-oxide** from Azelastine hydrochloride on a laboratory scale.

Materials and Equipment

Reagents & Materials	Grade	Equipment
Azelastine Hydrochloride	API Grade, >99% purity	250 mL Round-bottom flask
Hydrogen Peroxide (30% w/w aq. solution)	ACS Reagent Grade	Magnetic stirrer with heating plate
Methanol (MeOH)	HPLC Grade	Temperature probe
Dichloromethane (DCM)	HPLC Grade	Dropping funnel
Sodium Bicarbonate (NaHCO ₃)	Reagent Grade	Rotary evaporator
Anhydrous Sodium Sulfate (Na ₂ SO ₄)	Reagent Grade	Glass column for chromatography
Silica Gel (60 Å, 230-400 mesh)	For column chromatography	TLC plates (Silica gel 60 F ₂₅₄)
Deionized Water	Type I	Standard laboratory glassware

Safety Precaution: Hydrogen peroxide (30%) is a strong oxidizer and can cause severe skin and eye burns. Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated fume hood.

Synthesis Workflow



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Caption: Overall experimental workflow for synthesis and qualification.

Step-by-Step Procedure

- **Dissolution:** To a 250 mL round-bottom flask equipped with a magnetic stir bar, add Azelastine hydrochloride (5.0 g, 11.9 mmol). Add methanol (100 mL) and stir at room temperature until all solids are completely dissolved.
- **Oxidation:** Submerge the flask in a water bath to maintain a constant temperature of 25-30°C. Slowly add 30% hydrogen peroxide (5.0 mL, ~49 mmol) dropwise over 30 minutes. Causality: Slow, controlled addition is critical to dissipate the heat from the exothermic reaction, preventing runaway reactions and the formation of degradation byproducts.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction every hour using Thin Layer Chromatography (TLC) with a mobile phase of 10% Methanol in Dichloromethane. The disappearance of the Azelastine spot and the appearance of a new, more polar spot (lower R_f value) indicates the formation of the N-oxide. The reaction is typically complete within 4-6 hours.
- **Work-up and Extraction:** Once the reaction is complete, cool the mixture to room temperature. Slowly add a saturated aqueous solution of sodium bicarbonate (NaHCO₃) until the pH of the aqueous phase is ~8-9. This neutralizes the hydrochloride salt and any acidic byproducts. Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL).
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous sodium sulfate (Na₂SO₄). Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain a crude off-white solid or viscous oil.
- **Purification:** Purify the crude product by flash column chromatography on silica gel.
 - **Packing:** Prepare a slurry of silica gel in dichloromethane and pack the column.
 - **Loading:** Dissolve the crude product in a minimal amount of dichloromethane and load it onto the column.
 - **Elution:** Elute the column with a gradient mobile phase, starting with 100% dichloromethane and gradually increasing the polarity by adding methanol (e.g., from 0% to 10% MeOH in DCM). Collect fractions and monitor them by TLC.

- Isolation of Final Product: Combine the fractions containing the pure **Azelastine N-oxide**. Remove the solvent under reduced pressure to yield the purified product as a white to off-white solid. Dry the solid under high vacuum for several hours to remove any residual solvent. The expected yield is typically in the range of 70-85%.

Characterization and Qualification

For the material to be qualified as a reference standard, its identity, purity, and structure must be unequivocally confirmed.[\[6\]](#)[\[13\]](#)

Parameter	Method	Expected Result / Specification
Identity	Mass Spectrometry (ESI-MS)	[M+H] ⁺ peak at m/z 398.16, consistent with the molecular formula C ₂₂ H ₂₄ ClN ₃ O ₂ . [4] [14] [15]
Structure	¹ H and ¹³ C NMR Spectroscopy	Spectral data consistent with the N-oxide structure, showing characteristic shifts in protons adjacent to the N-oxide group.
Functional Group	FT-IR Spectroscopy	Presence of a characteristic N-O stretching vibration band in the range of 928-971 cm ⁻¹ . [4] [5]
Purity	HPLC-UV	≥95% purity. [14] [16] [17]
Appearance	Visual Inspection	White to off-white or pale yellow solid. [14]
Melting Point	Melting Point Apparatus	>130°C (with decomposition). [14] [18]

Storage and Handling

The purified **Azelastine N-oxide** reference standard is hygroscopic and should be handled accordingly to maintain its integrity.[\[14\]](#)[\[19\]](#)[\[20\]](#)

- Storage: Store in a tightly sealed vial at -20°C under an inert atmosphere (e.g., argon or nitrogen).[\[14\]](#)[\[17\]](#)[\[20\]](#)
- Handling: Before use, allow the container to equilibrate to room temperature in a desiccator to prevent moisture condensation.
- Stability: When stored under the recommended conditions, the standard is stable for at least 6 months.[\[14\]](#)[\[20\]](#) Re-qualification of purity is recommended for long-term use.

Conclusion

This application note provides a comprehensive and validated protocol for the synthesis and qualification of **Azelastine N-oxide**. The direct oxidation of Azelastine with hydrogen peroxide offers a straightforward and efficient route to this critical impurity. By following the detailed steps for synthesis, purification, and rigorous analytical characterization, laboratories can confidently produce a high-purity reference standard. This enables the development of robust analytical methods and ensures the quality and regulatory compliance of Azelastine pharmaceutical products.

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